

Propyl red indicator solution preparation protocol

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Compound of Interest

Compound Name: *Propyl red*

Cat. No.: *B1294551*

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Application Note: Propyl Red Indicator Solution

AN-ID-2641-01

Abstract

This document provides a comprehensive protocol for the preparation of a **propyl red** indicator solution for use in research and clinical laboratory settings. **Propyl red** is an azo dye used as a pH indicator with a transition range that is ideal for various analytical applications.^{[1][2]} This guide includes detailed chemical and physical properties, a step-by-step preparation protocol, and key applications to ensure accurate and reproducible results for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Propyl red, with the IUPAC name 2-[[4-(dipropylamino)phenyl]diazenyl]benzoic acid, is a synthetic azo dye.^[3] It is sparingly soluble in water but exhibits good solubility in organic solvents such as ethanol and methanol.^{[4][5]} Its key properties are summarized in the table below.

Property	Value	Reference
CAS Number	2641-01-2	
Molecular Formula	C ₁₉ H ₂₃ N ₃ O ₂	
Molecular Weight	325.4 g/mol	
Appearance	Yellow-orange to reddish crystalline powder	
Melting Point	173 - 175 °C	
pKa (at 25°C)	5.48	
pH Indicator Range	4.6 - 6.6	
Color Transition	Red (acidic) to Yellow (basic)	
Solubility	Insoluble in water; Soluble in ethanol, methanol	

Applications

Propyl red is a versatile compound with several key applications in scientific research and industry:

- **Colorimetric Analysis:** It is frequently used as a pH indicator in acid-base titrations and for determining the acidity or alkalinity of solutions due to its clear visual color change.
- **Biological Staining:** In microbiology, **propyl red** serves as a vital stain for visualizing cellular structures, which aids in the identification and classification of microorganisms.
- **Environmental Monitoring:** The indicator can be used in environmental studies to assess water quality by detecting pollutants.
- **Industrial Dyeing:** Within the textile industry, it is employed as a dye, providing vibrant and fade-resistant colors.

Experimental Protocol: Preparation of 0.1% (w/v) Propyl Red Indicator Solution

This protocol details the steps for preparing 100 mL of a 0.1% (w/v) **propyl red** indicator solution.

3.1. Materials and Equipment

- **Propyl Red** powder (CAS 2641-01-2)
- 95% Ethanol (Reagent Grade)
- Deionized or distilled water
- 100 mL volumetric flask
- Analytical balance
- Weighing paper or boat
- Spatula
- Glass funnel
- Magnetic stirrer and stir bar (optional)
- Wash bottle with deionized water

3.2. Procedure

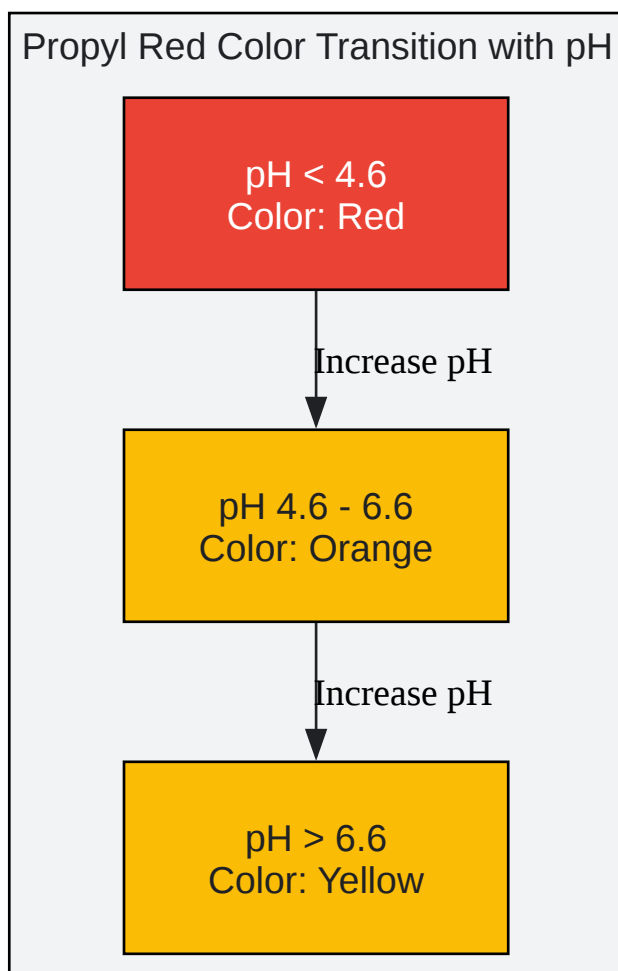
- **Weighing the Solute:** Accurately weigh 0.1 g of **propyl red** powder using an analytical balance.
- **Initial Dissolution:** Place a clean glass funnel into the neck of a 100 mL volumetric flask. Carefully transfer the weighed **propyl red** powder into the flask.
- **Adding the Solvent:** Add approximately 70 mL of 95% ethanol to the volumetric flask.

- **Dissolving the Solute:** Gently swirl the flask to dissolve the powder. A magnetic stirrer can be used for more efficient mixing. Ensure the powder is completely dissolved before proceeding.
- **Diluting to Volume:** Once the **propyl red** is fully dissolved, carefully add 95% ethanol to the volumetric flask until the bottom of the meniscus reaches the 100 mL calibration mark.
- **Homogenization:** Cap the volumetric flask securely and invert it several times (15-20 times) to ensure the solution is thoroughly mixed and homogeneous.
- **Storage:** Transfer the prepared indicator solution to a properly labeled, sealed, and light-protected container. Store at room temperature.

Visualizations

Diagram 1: **Propyl Red** pH Transition

The following diagram illustrates the color change of the **propyl red** indicator in response to a change in the pH of the solution. The indicator is red in acidic conditions ($\text{pH} < 4.6$), transitions through orange in its effective range, and becomes yellow in basic conditions ($\text{pH} > 6.6$).



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Caption: Logical flow of **Propyl Red** color change with increasing pH.

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